

# How to dissolve EDTA disodium salt completely in aqueous solutions?

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## Compound of Interest

Compound Name: EDTA disodium salt

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## Technical Support Center: EDTA Disodium Salt Dissolution

This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in completely dissolving **EDTA disodium salt** in aqueous solutions.

### Troubleshooting Guide

Encountering issues while dissolving **EDTA disodium salt** is a common laboratory hurdle. The following guide addresses specific problems with their probable causes and recommended solutions.

Problem	Probable Cause	Solution
EDTA disodium salt is not dissolving or is dissolving very slowly.	The pH of the solution is too low. EDTA disodium salt is poorly soluble in neutral or acidic water.[1][2][3]	Gradually add a concentrated sodium hydroxide (NaOH) solution or pellets while continuously monitoring the pH. The EDTA will dissolve as the pH of the solution approaches 8.0.[4][5][6][7]
A white precipitate forms in the solution.	The pH has dropped, or the solution is too concentrated for the current pH.	Re-adjust the pH to 8.0 with NaOH. If the issue persists, consider diluting the solution slightly and then adjusting the pH.
The solution is cloudy even after extensive stirring.	The pH is not yet optimal for complete dissolution.	Continue to add NaOH in small increments until the solution becomes clear. Vigorous and continuous stirring is crucial throughout this process.[7] The solution should clarify as the pH nears 8.0.[8]
The pH overshoots 8.0 significantly.	Too much NaOH was added at once.	If precise pH is critical for your application, you may need to start over. For less sensitive applications, you can carefully back-titrate with a dilute acid like HCl, but be aware that this will increase the salt concentration of your final solution.[7]

## Frequently Asked Questions (FAQs)

Q1: Why is my **EDTA disodium salt** not dissolving in water?

A1: The most common reason for **EDTA disodium salt** failing to dissolve is an incorrect pH. The free acid form of EDTA and its disodium salt have limited solubility in water at neutral or acidic pH. To achieve complete dissolution, especially for concentrations like 0.5 M, the pH of the solution must be raised to approximately 8.0.<sup>[5][6][9]</sup> This is typically done by adding sodium hydroxide (NaOH). The addition of a base deprotonates the remaining carboxylic acid groups on the EDTA molecule, increasing its polarity and, consequently, its solubility in water.<sup>[1]</sup>

Q2: What is the maximum solubility of **EDTA disodium salt** in water?

A2: The solubility of **EDTA disodium salt** is highly dependent on the pH of the solution. While it is sparingly soluble in neutral water, its solubility increases significantly with an increase in pH. At a pH of 8.0, it is possible to prepare a 0.5 M stock solution.<sup>[4][5][9]</sup>

Q3: Can I heat the solution to speed up dissolution?

A3: While gentle warming can sometimes aid in dissolving solutes, the primary factor for dissolving **EDTA disodium salt** is pH adjustment.<sup>[10]</sup> Simply heating a neutral or acidic solution of EDTA will not lead to complete dissolution. The most effective method is to maintain vigorous stirring while raising the pH to 8.0 with NaOH.<sup>[5][6]</sup>

Q4: How do I prepare a 0.5 M EDTA solution with a pH of 8.0?

A4: Below is a detailed experimental protocol for preparing a 1 L solution of 0.5 M EDTA at pH 8.0.

## Experimental Protocol: Preparation of 1 L of 0.5 M EDTA, pH 8.0

Materials:

- **EDTA disodium salt** dihydrate ( $\text{C}_{10}\text{H}_{14}\text{N}_2\text{Na}_2\text{O}_8 \cdot 2\text{H}_2\text{O}$ ; Molar Mass: 372.24 g/mol )
- Sodium hydroxide (NaOH) pellets or a concentrated solution (e.g., 10 M)
- Deionized or distilled water

- 2 L beaker
- 1 L graduated cylinder
- Magnetic stirrer and stir bar
- pH meter

Procedure:

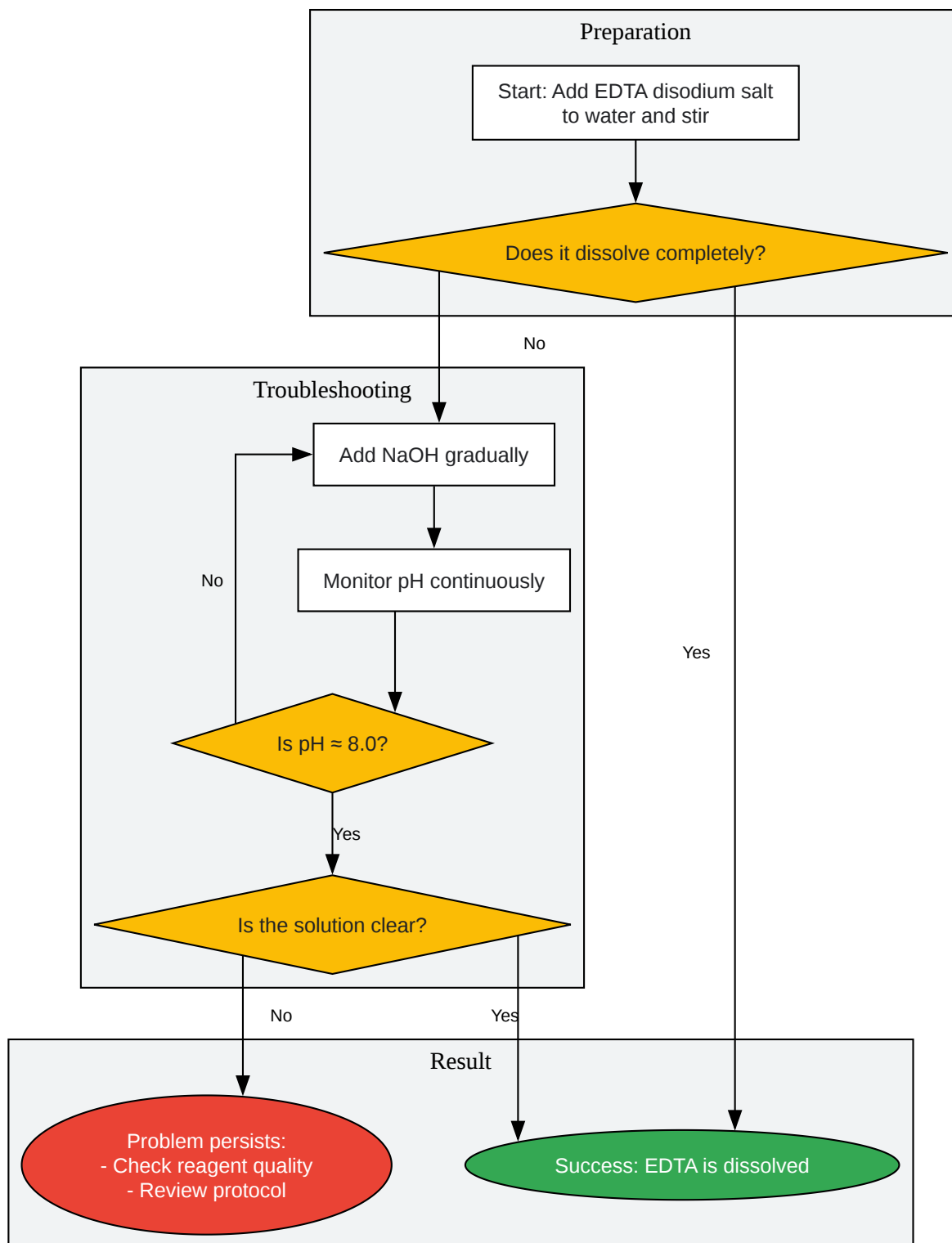
- Add 186.1 g of **EDTA disodium salt** dihydrate to a 2 L beaker.[\[4\]](#)[\[5\]](#)
- Add 800 mL of deionized water to the beaker.[\[4\]](#)[\[5\]](#)
- Place the beaker on a magnetic stirrer with a stir bar and begin stirring vigorously. The solution will appear milky or cloudy.
- While stirring, slowly add NaOH pellets or a concentrated NaOH solution. Monitor the pH of the solution continuously with a pH meter.[\[9\]](#)
- Continue to add NaOH until the pH of the solution reaches 8.0. As the pH approaches 8.0, the EDTA will completely dissolve, and the solution will become clear.[\[4\]](#)[\[5\]](#)[\[6\]](#) Be patient, as this process can take some time.[\[6\]](#)
- Once the EDTA is fully dissolved and the pH is stable at 8.0, transfer the solution to a 1 L graduated cylinder.
- Add deionized water to bring the final volume to 1 L.[\[5\]](#)[\[9\]](#)
- Sterilize the solution by autoclaving if required for your application.[\[4\]](#)[\[6\]](#)
- Store the solution at room temperature.[\[6\]](#)

Quantitative Data for 0.5 M EDTA Solution Preparation:

Final Volume	Mass of EDTA Disodium Salt Dihydrate (g)	Approximate Starting Volume of Water	Approximate Amount of NaOH Pellets (g)
100 mL	18.61	80 mL	~2
500 mL	93.05	400 mL	~10
1 L	186.1	800 mL	~20

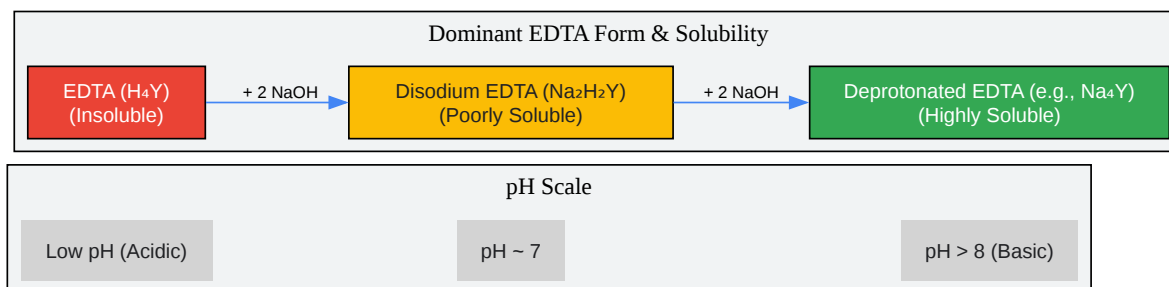
## Visual Guides

The following diagrams illustrate the troubleshooting workflow for EDTA dissolution and the relationship between pH and the different forms of EDTA.



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Caption: Troubleshooting workflow for dissolving **EDTA disodium salt**.



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Caption: Relationship between pH, EDTA forms, and solubility.

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## References

- 1. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 2. Is EDTA and EDTA disodium salt the same - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO.,. LTD. [hbdsbio.com]
- 3. quora.com [quora.com]
- 4. 0.5 M EDTA Solution Recipe [thoughtco.com]
- 5. laboratorynotes.com [laboratorynotes.com]
- 6. toptipbio.com [toptipbio.com]
- 7. researchgate.net [researchgate.net]
- 8. 0.5 M EDTA (0.5 L) [protocols.io]
- 9. benchchem.com [benchchem.com]
- 10. EDTA disodium salt dihydrate [protocols.io]

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